

Proper Disposal of 1,1-Diethoxynonane-d10: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1,1-Diethoxynonane-d10

Cat. No.: B15561220

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For Immediate Reference: Treat **1,1-Diethoxynonane-d10** as a flammable liquid and a hazardous waste. Store in a tightly sealed, properly labeled container away from heat and ignition sources. All disposal procedures must comply with local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper disposal of **1,1-Diethoxynonane-d10**, catering to researchers, scientists, and drug development professionals. Due to the absence of a specific Safety Data Sheet (SDS) for **1,1-Diethoxynonane-d10**, this guidance is based on information for the non-deuterated analogue, 1,1-Diethoxynonane, and the general properties of acetals. The deuteration at ten positions is not expected to significantly alter the chemical's hazardous properties or disposal requirements.

Pre-Disposal and Handling

Before beginning any disposal process, ensure you are wearing the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile rubber)
- Safety glasses or goggles
- A lab coat

Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors.

Step-by-Step Disposal Procedure

- Collection:
 - Collect waste **1,1-Diethoxynonane-d10** in a designated, leak-proof container made of a compatible material (e.g., glass or polyethylene).
 - The container must be clearly labeled with "Hazardous Waste," the full chemical name ("**1,1-Diethoxynonane-d10**"), and the associated hazards (e.g., "Flammable Liquid").
 - Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Storage:
 - Keep the waste container tightly sealed to prevent the escape of vapors.
 - Store the container in a cool, dry, and well-ventilated area designated for hazardous waste storage.
 - Ensure the storage area is away from sources of heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and acids.
- Waste Manifest and Pickup:
 - Follow your institution's specific procedures for hazardous waste disposal. This typically involves completing a hazardous waste manifest form.
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup of the hazardous waste.
- Decontamination:
 - Thoroughly decontaminate any labware that has come into contact with **1,1-Diethoxynonane-d10** by rinsing with a suitable solvent (e.g., ethanol or acetone).

- Collect the rinsate as hazardous waste and add it to your designated waste container.

Quantitative Data Summary

While a specific Safety Data Sheet for **1,1-Diethoxynonane-d10** is not available, the following table summarizes relevant data for the non-deuterated compound and a related, shorter-chain acetal.

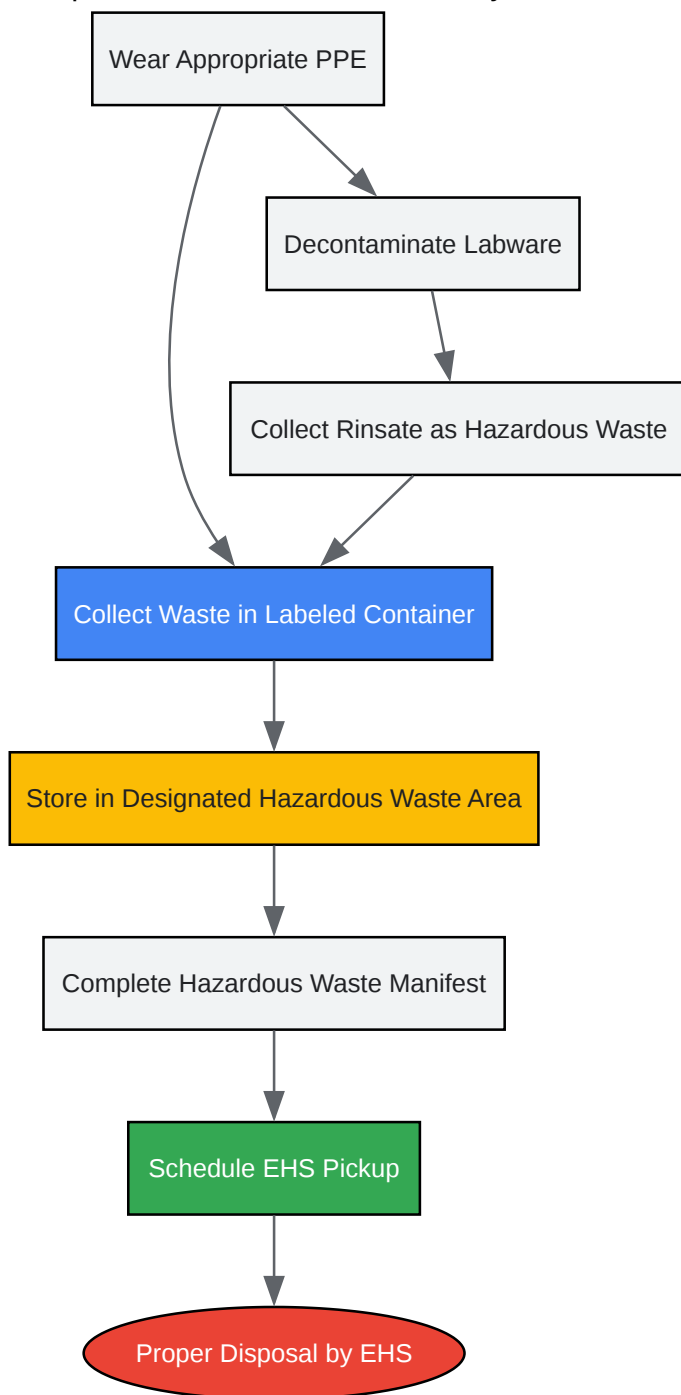
| Property | 1,1-Diethoxynonane | 1,1-Diethoxyethane (Acetal) |
|----------------------------|---|---|
| Molecular Formula | C ₁₃ H ₂₈ O ₂ | C ₆ H ₁₄ O ₂ |
| Molecular Weight | 216.36 g/mol | 118.17 g/mol |
| GHS Hazard Classification | Reported as not meeting GHS hazard criteria by 89 of 89 companies to ECHA[1]. | Flammable Liquid (Category 2) |
| EPA Hazardous Waste Number | Not explicitly listed. | D001 (Ignitability) |

Note: The GHS classification for 1,1-Diethoxynonane is based on aggregated data from multiple reporters to the European Chemicals Agency (ECHA) and may not reflect all potential hazards. Given that shorter-chain acetals are classified as flammable liquids, it is prudent to handle **1,1-Diethoxynonane-d10** with the same precautions.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **1,1-Diethoxynonane-d10**.

Disposal Workflow for 1,1-Diethoxynonane-d10

[Click to download full resolution via product page](#)Caption: Disposal workflow for **1,1-Diethoxynonane-d10**.

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References

- 1. Nonane, 1,1-diethoxy- | C₁₃H₂₈O₂ | CID 108625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal of 1,1-Diethoxynonane-d₁₀: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15561220#1-1-diethoxynonane-d10-proper-disposal-procedures]

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